

Ethyl piperidine-3-carboxylate safety, handling, and MSDS

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Compound of Interest

Compound Name: Ethyl piperidine-3-carboxylate

Cat. No.: B042732

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An In-depth Technical Guide to the Safety, Handling, and MSDS of Ethyl Piperidine-3-Carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **Ethyl piperidine-3-carboxylate**. The information presented is crucial for ensuring safe laboratory practices and mitigating potential risks associated with the use of this compound in research and development.

Chemical Identification and Physical Properties

Ethyl piperidine-3-carboxylate is a chemical compound with the molecular formula $C_8H_{15}NO_2$ and a molecular weight of approximately 157.21 g/mol ^{[1][2]} It is typically a colorless to light-colored liquid.^{[1][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H15NO2	[1][2]
Molecular Weight	157.21 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Density	1.043 g/mL at 25 °C (for (S)-isomer)	
Flash Point	76.7 °C (170.1 °F) (for (S)-isomer)	[4]
Refractive Index	n _{20/D} 1.471 (for (S)-isomer)	
Storage Class	Combustible liquids	[4]

Hazard Identification and Classification

Ethyl piperidine-3-carboxylate and its isomers are classified as hazardous substances. The primary hazards are related to skin, eye, and respiratory irritation, with a significant risk of serious eye damage.

Table 2: GHS Hazard Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[5][6]
Serious Eye Damage (Category 1)	GHS05	Danger	H318: Causes serious eye damage.[4][5][7]
Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[6]
Specific target organ toxicity — single exposure (Respiratory tract irritation) (Category 3)	GHS07	Warning	H335: May cause respiratory irritation.[5] [6]

Safety and Handling Procedures

Proper handling and storage of **Ethyl piperidine-3-carboxylate** are essential to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this chemical to determine the appropriate PPE.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [5]	[5]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with compatible chemical-resistant gloves.[5][6]	[5][6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[5]	[5]

Handling and Storage

- Handling: Handle in a well-ventilated place.[5] Avoid all personal contact, including inhalation of dust, fumes, gas, mist, vapors, or spray.[5][8] Do not eat, drink, or smoke when using this product.[9] Wash hands and any exposed skin thoroughly after handling.[6][10]
- Storage: Store in a cool, dry, and well-ventilated area.[5][8] Keep the container tightly closed. [5][6][10] Store locked up.[5][10]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5][6][10]	[5][6][10]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical help.[5][6][10]	[5][6][10]
Eye Contact	Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical help immediately.[5][6][7][10]	[5][6][7][10]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]	[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5][7]
- Specific Hazards: The chemical is combustible.[8] Heating may cause expansion or decomposition leading to violent rupture of containers.[8]
- Protective Actions for Fire-Fighters: Wear a self-contained breathing apparatus for firefighting if necessary.[5][7][8]

Accidental Release Measures

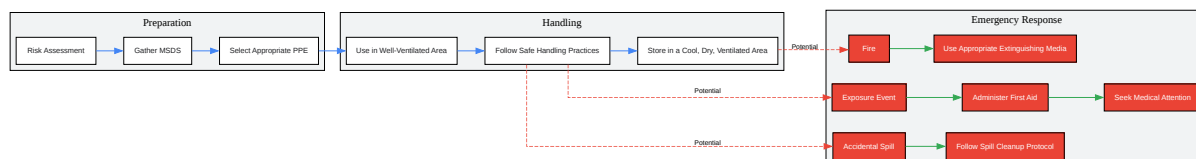
- Personal Precautions: Avoid dust formation and breathing vapors.[5] Use personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[11]
- Methods for Cleaning Up: Collect and arrange for disposal.[5] Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.[8]

Experimental Protocols

Safety data sheet information is typically derived from standardized tests. While specific experimental protocols for **Ethyl piperidine-3-carboxylate** are not detailed in the provided search results, the hazard classifications are based on methodologies outlined by regulatory bodies such as the Occupational Safety and Health Administration (OSHA) and the European Chemicals Agency (ECHA). These protocols generally involve in vitro or in vivo studies to assess skin and eye irritation, and toxicity. For instance, skin irritation is often determined using rabbit models, while eye irritation potential is assessed via the Draize test or alternative in vitro methods.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Ethyl piperidine-3-carboxylate**, from initial risk assessment to emergency response.



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